

An In-depth Technical Guide to the Physical Properties of 3-Methyloctane

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Compound of Interest

Compound Name: 3-Methyloctane

Cat. No.: B1293759

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This guide provides a detailed overview of the key physical properties of **3-methyloctane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise data and methodologies for handling and characterizing this compound.

Core Physical Properties

3-Methyloctane is a branched alkane with the chemical formula C_9H_{20} .^{[1][2]} Its physical characteristics are crucial for its application and handling in a laboratory setting. The primary physical properties are summarized below.

Data Presentation: Physical Properties of 3-Methyloctane

Physical Property	Value	Units
Boiling Point	144	°C
Density	0.72	g/mL
Molar Mass	128.26	g/mol
Melting Point	-107.6 to -108	°C
Flash Point	32	°C
Refractive Index	n _{20/D} 1.407	

Sources:[1][2][3][4][5][6]

Experimental Protocols

Precise measurement of physical properties is fundamental to chemical characterization. The following sections describe generalized, standard laboratory protocols for determining the boiling point and density of a liquid organic compound such as **3-methyloctane**.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For alkanes like **3-methyloctane**, this is a key indicator of purity.[7] The Thiele tube method is a common and efficient technique for this measurement, especially when only a small amount of the substance is available.[8]

Methodology: Thiele Tube Boiling Point Determination

- **Sample Preparation:** A small sample (approximately 0.5 mL) of **3-methyloctane** is placed into a small glass vial (Durham tube).
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the sample vial with the open end submerged in the liquid.[8]
- **Apparatus Setup:** The vial is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer's bulb. This assembly is then placed into a Thiele tube containing a high-boiling point oil (e.g., mineral oil).[8]
- **Heating:** The side arm of the Thiele tube is gently heated. This design ensures uniform heat circulation within the oil bath.[8]
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit. Upon reaching the boiling point of **3-methyloctane**, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- **Measurement:** The heat source is removed at the point of a vigorous bubble stream. The liquid will begin to cool. The boiling point is recorded as the temperature at which the bubble stream ceases and the liquid just begins to enter the capillary tube.[8]

- **Pressure Correction:** The atmospheric pressure should be recorded, as boiling points are pressure-dependent. The observed boiling point can be corrected to the standard pressure of 760 mmHg if necessary.

2.2. Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume.^[9] For a liquid like **3-methyloctane**, density can be accurately determined using a pycnometer or by direct mass and volume measurements with a graduated cylinder and an electronic balance.^{[10][11]}

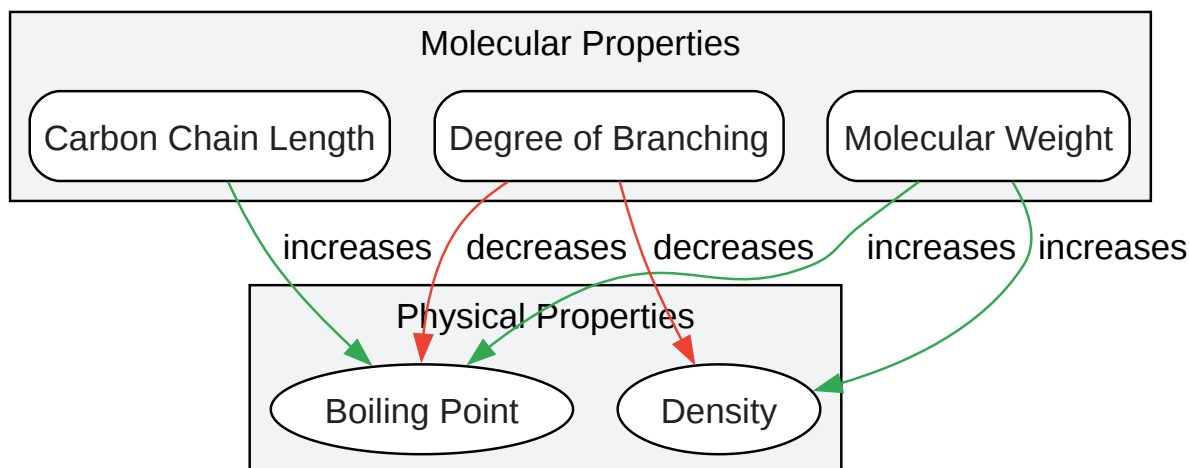
Methodology: Density Determination using a Graduated Cylinder and Balance

- **Mass of Empty Cylinder:** The mass of a clean, dry 100-mL graduated cylinder is measured using an electronic balance.^[11]
- **Volume Measurement:** A specific volume of **3-methyloctane** (e.g., 20-25 mL) is carefully added to the graduated cylinder. The volume is read precisely from the bottom of the meniscus.^[11]
- **Mass of Cylinder and Liquid:** The combined mass of the graduated cylinder and the **3-methyloctane** sample is measured.^[11]
- **Calculation:** The mass of the **3-methyloctane** is determined by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^[9]
- **Repeatability:** The procedure should be repeated multiple times to ensure the precision and accuracy of the measurement, with the average density being reported.^[11]
- **Temperature Control:** The temperature of the sample should be recorded, as density is temperature-dependent.

Factors Influencing Physical Properties of Alkanes

The boiling point and density of alkanes are influenced by their molecular structure. The diagram below illustrates the key relationships between molecular characteristics and these

physical properties.



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Caption: Relationship between alkane molecular structure and physical properties.

Explanation of Relationships:

- **Molecular Weight and Chain Length:** For straight-chain alkanes, as the carbon chain length and thus the molecular weight increase, the strength of the intermolecular van der Waals forces (specifically London dispersion forces) increases. More energy is required to overcome these forces, leading to a higher boiling point.^{[7][12]} Similarly, density tends to increase with molecular weight.
- **Degree of Branching:** For isomers like **3-methyloctane**, branching reduces the surface area available for intermolecular contact compared to its straight-chain isomer, nonane. This weakening of London dispersion forces results in a lower boiling point. Increased branching also leads to less efficient packing of molecules in the liquid state, generally resulting in a lower density.

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